

4-Bromo-N-chlorobenzamide synthesis from 4-bromobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-N-chlorobenzamide

Cat. No.: B15476161

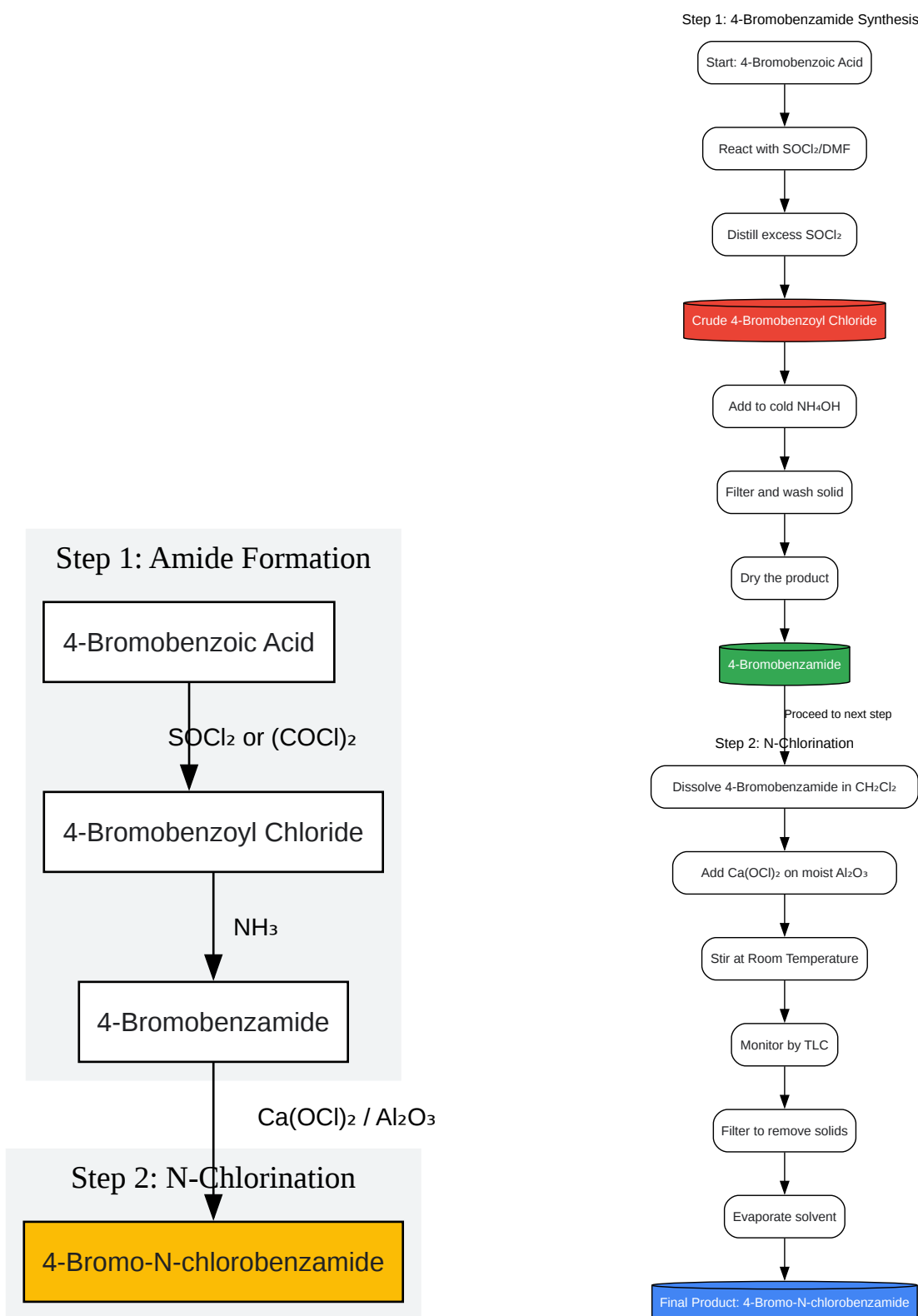
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Synthetic Pathway Overview

The synthesis of **4-Bromo-N-chlorobenzamide** from 4-bromobenzoic acid is most effectively achieved through a two-stage process:

- Amide Formation: Conversion of 4-bromobenzoic acid to its corresponding amide, 4-bromobenzamide. This can be accomplished via two primary routes:
 - Route A: A two-step sequence involving the formation of an acyl chloride intermediate (4-bromobenzoyl chloride) followed by amination.
 - Route B: A one-pot direct amidation reaction.
- N-Chlorination: The subsequent chlorination of the nitrogen atom of 4-bromobenzamide to yield the final product, **4-Bromo-N-chlorobenzamide**.

Below is a logical diagram illustrating the chemical transformations.



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- To cite this document: BenchChem. [4-Bromo-N-chlorobenzamide synthesis from 4-bromobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15476161#4-bromo-n-chlorobenzamide-synthesis-from-4-bromobenzoic-acid]

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